

# Application Notes and Protocols: Cell Permeability and Loading of 8-Br-cADPR

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 8-Br-cADPR

Cat. No.: B587373

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## Introduction

8-bromo-cyclic adenosine diphosphate ribose (**8-Br-cADPR**) is a stable and cell-permeable analog of cyclic ADP-ribose (cADPR).[1] It primarily functions as a competitive antagonist of cADPR, a crucial second messenger that mobilizes intracellular calcium ( $\text{Ca}^{2+}$ ) from the endoplasmic and sarcoplasmic reticulum stores.[2] **8-Br-cADPR** is widely utilized in cellular and tissue studies to investigate the physiological and pathological roles of the cADPR/ $\text{Ca}^{2+}$  signaling pathway.[1] This molecule has been instrumental in elucidating the involvement of cADPR in various cellular processes, including smooth muscle contraction, insulin secretion, and neuronal signaling.[1][3][4]

These application notes provide detailed protocols for the utilization of **8-Br-cADPR**, with a focus on its cell permeability and loading procedures, alongside quantitative data from various studies and visualizations of the relevant signaling pathways and experimental workflows.

## Physicochemical Properties

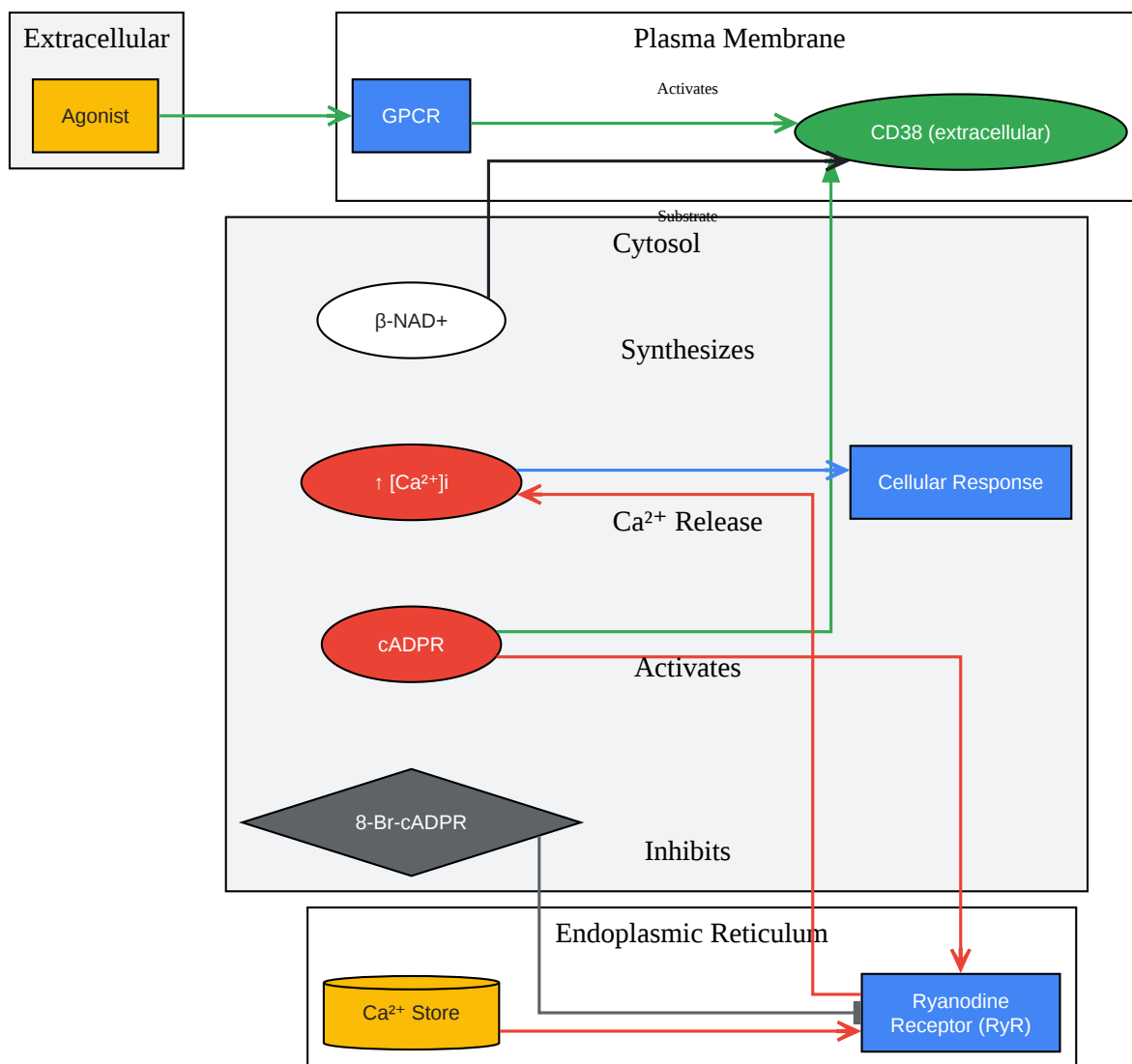
Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>20</sub> BrN <sub>5</sub> O <sub>13</sub> P <sub>2</sub>	[5][6]
Molecular Weight	620.20 g/mol	[5]
CAS Number	151898-26-9	[5]
Purity	≥85-95% (HPLC)	[6]
Appearance	White lyophilized powder	
Solubility	Soluble in water (e.g., 5 mg/mL)	
Storage	-20°C to -80°C	[1]

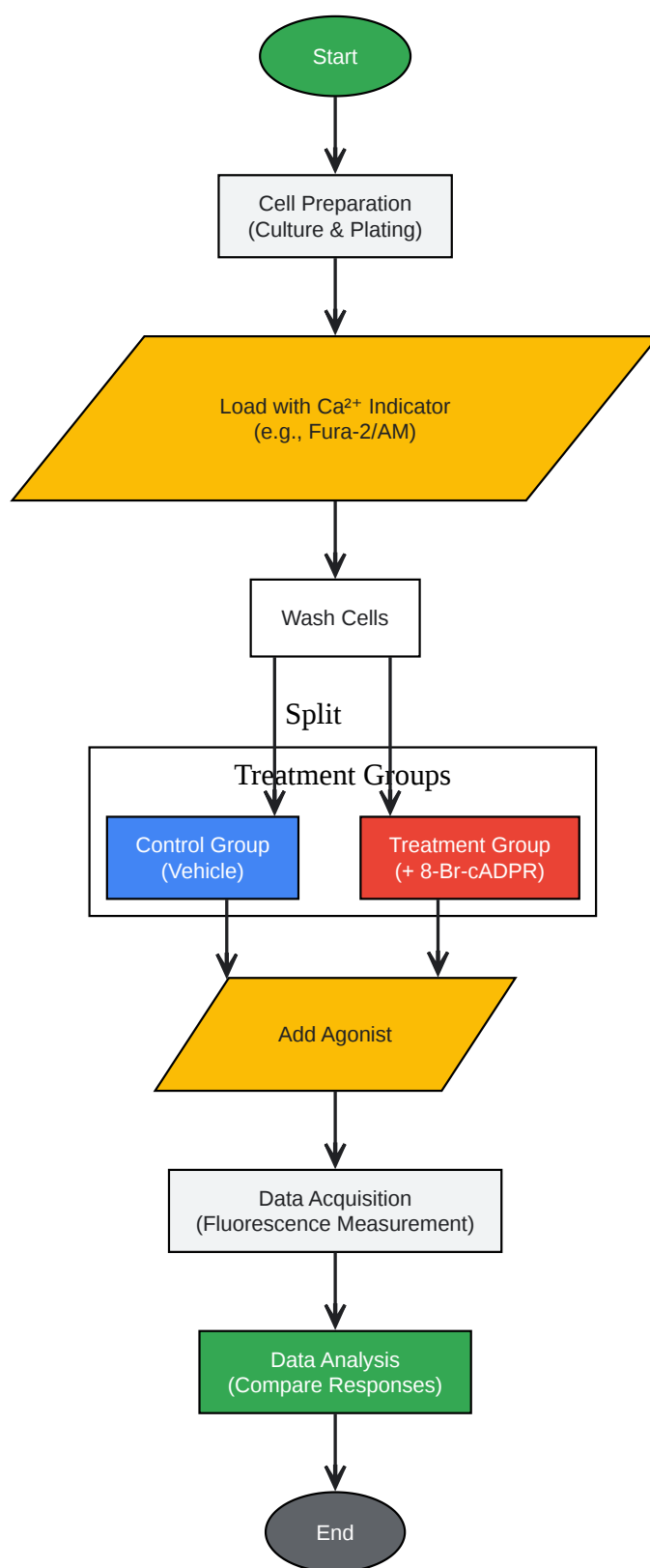
## Mechanism of Action

**8-Br-cADPR** acts as an antagonist at the cADPR binding site, which is often associated with ryanodine receptors (RyRs) on the sarcoplasmic/endoplasmic reticulum. By blocking the action of endogenous cADPR, it inhibits the release of Ca<sup>2+</sup> from these intracellular stores.[2][7] Some studies also suggest its role as an antagonist of the TRPM2 ion channel.[8][9][10]

## Signaling Pathway

The following diagram illustrates the role of **8-Br-cADPR** in the cADPR-mediated calcium signaling pathway.





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- To cite this document: BenchChem. [Application Notes and Protocols: Cell Permeability and Loading of 8-Br-cADPR]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587373#cell-permeability-and-loading-of-8-br-cadpr]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)